

# comparative analysis of the "Chinese lantern" structure in different metal acetates

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Molybdenum(II) acetate dimer*

Cat. No.: *B15691989*

[Get Quote](#)

## A Comparative Guide to "Chinese Lantern" Structures in Metal Acetates

Authored for Researchers, Scientists, and Drug Development Professionals

The "Chinese lantern," or "paddlewheel," structure is a fascinating and significant motif in coordination chemistry.<sup>[1][2]</sup> This binuclear arrangement, where two metal atoms are bridged by four bidentate ligands, is particularly common among transition metal acetates.<sup>[1]</sup> These complexes are not merely structural curiosities; their unique metal-metal bonding and reactivity make them valuable as catalysts and precursors in organic synthesis and materials science.<sup>[3]</sup> <sup>[4][5]</sup> This guide provides a comparative analysis of the structural and performance characteristics of prominent metal(II) acetates—namely those of Copper (Cu), Chromium (Cr), Molybdenum (Mo), and Rhodium (Rh)—that adopt this structure.

## Structural and Performance Comparison

The defining feature of the paddlewheel structure is the proximity of the two metal centers, which can lead to significant metal-metal bonding. The nature and strength of this bond vary considerably depending on the metal ion, its d-electron count, and the presence of axial

ligands. These structural variations directly influence the compound's stability, spectroscopic properties, and catalytic behavior.

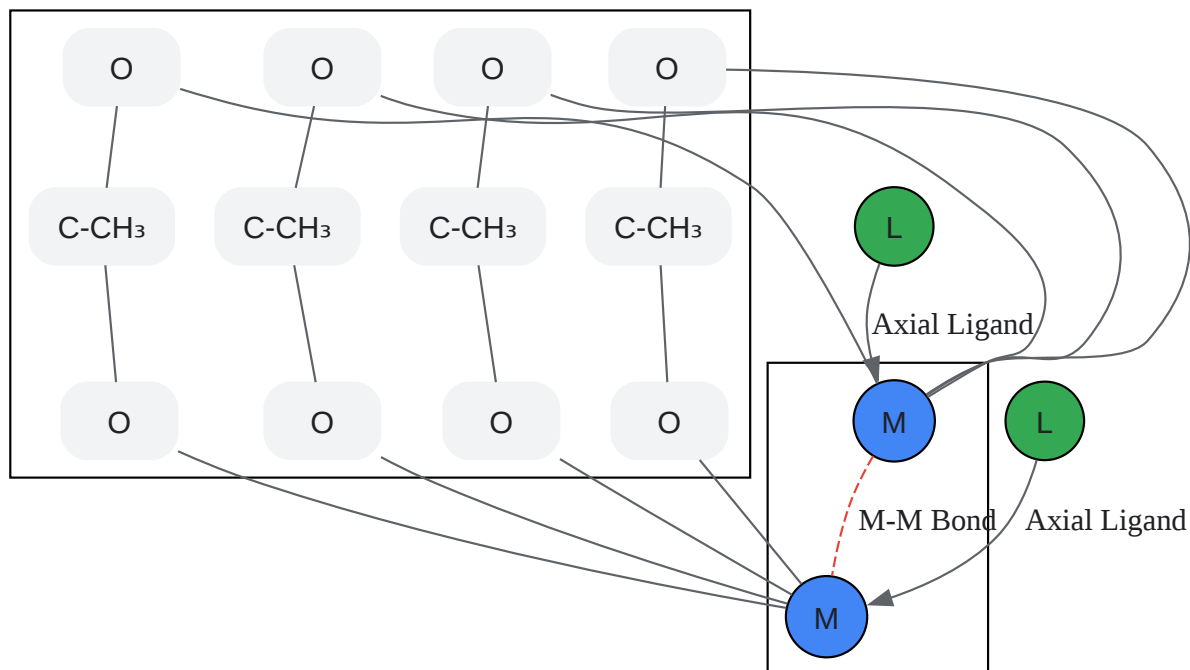
The table below summarizes key quantitative data for the most studied metal(II) acetate dimers, offering a clear comparison of their fundamental properties.

| Parameter                                                                               | Copper(II)<br>Acetate[ <b>Cu<sub>2</sub>(OAc)<sub>4</sub>(H<sub>2</sub>O)<sub>2</sub></b> ] | Chromium(II)<br>Acetate[ <b>Cr<sub>2</sub>(OAc)<sub>4</sub>(H<sub>2</sub>O)<sub>2</sub></b> ] | Molybdenum(II)<br>Acetate[ <b>Mo<sub>2</sub>(OAc)<sub>4</sub></b> ] | Rhodium(II)<br>Acetate[ <b>Rh<sub>2</sub>(OAc)<sub>4</sub>(L)<sub>2</sub></b> ] |
|-----------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------|---------------------------------------------------------------------|---------------------------------------------------------------------------------|
| Appearance                                                                              | Bluish-green solid[4]                                                                       | Red-coloured compound[6]                                                                      | Yellow, air-stable solid[2][7]                                      | Dark green powder[3]                                                            |
| Metal-Metal Distance (Å)                                                                | ~2.62[4]                                                                                    | ~2.36[6]                                                                                      | ~2.09[2][7]                                                         | 2.39[3][8]                                                                      |
| Nature of M-M Bond                                                                      | Weak $\delta$ bond, antiferromagnetic coupling[9][10]                                       | Quadruple bond ( $\sigma^2\pi^4\delta^2$ )[6]                                                 | Quadruple bond ( $\sigma^2\pi^4\delta^2$ )[2][7]                    | Single bond[3]                                                                  |
| Axial Ligand                                                                            | H <sub>2</sub> O[4]                                                                         | H <sub>2</sub> O[6]                                                                           | None (typically)                                                    | H <sub>2</sub> O, MeOH, or other Lewis bases[3]                                 |
| Thermal Decomposition                                                                   | Dehydrates <168°C; Decomposes at ~250-300°C to oxides[11][12][13]                           | Anhydrous form from dihydrate at 100°C[6]                                                     | Decomposes at high temperatures[2]                                  | Stable up to ~240°C[5]                                                          |
| Key Catalytic Applications                                                              | Synthesis of ynamines, oxidizing agent[4]                                                   | Mild reducing agent (e.g., dehalogenation)[6]                                                 | Precursor for other Mo-Mo quadruply bonded compounds[2][14]         | Cyclopropanation, C-H insertion, ylide formation[3][5][15]                      |
| UV-Vis $\lambda_{\text{max}}$ (nm)                                                      | ~700 (broad), ~325-360[16][17]                                                              | -                                                                                             | -                                                                   | -                                                                               |
| IR $\nu(\text{COO}^-)_{\text{asym}}$ - $\nu(\text{COO}^-)_{\text{sym}}$ ( $\Delta\nu$ ) | Indicative of bridging coordination mode[18]                                                | Indicative of bridging coordination mode[18]                                                  | Indicative of bridging coordination mode[18]                        | Indicative of bridging coordination mode[18]                                    |

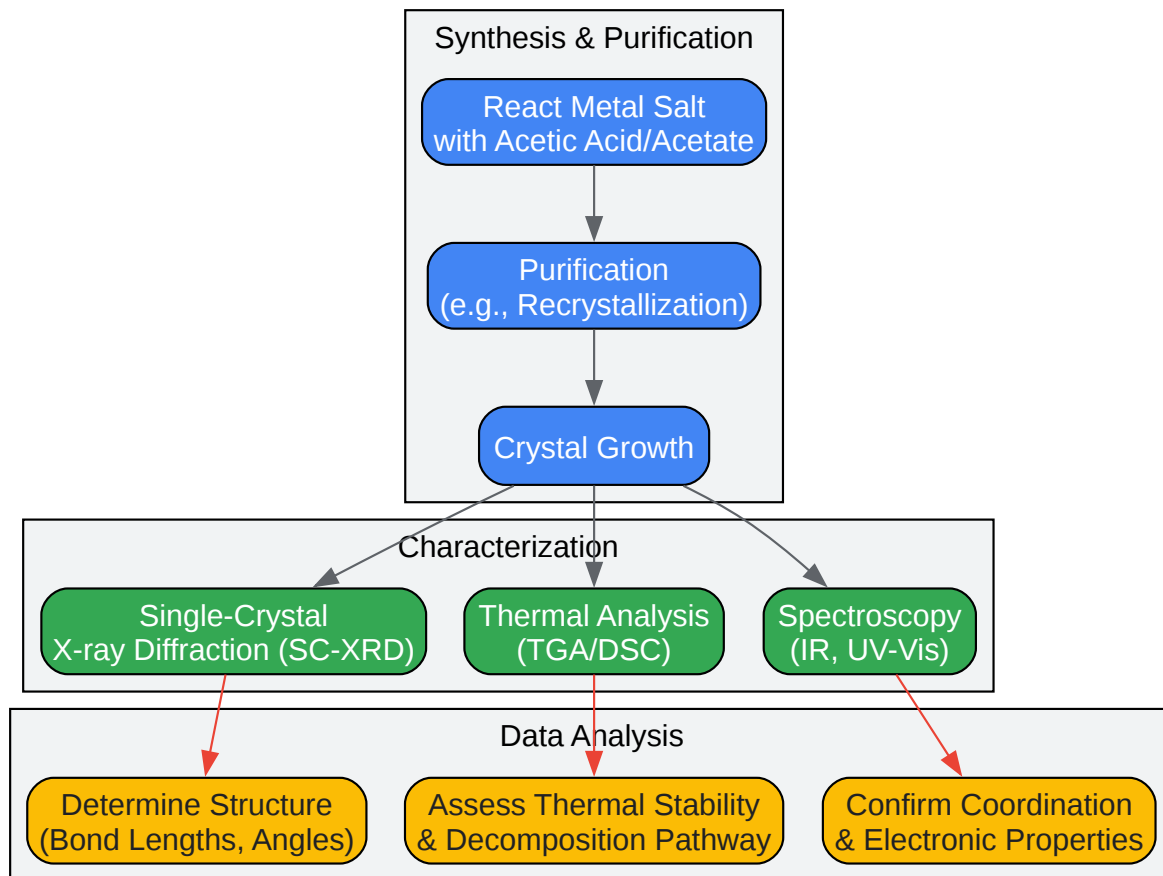
## Visualizing the "Chinese Lantern" Structure and its Analysis

To better understand the molecular architecture and the process of its characterization, the following diagrams are provided.

General 'Chinese Lantern' Structure



## Experimental Workflow for Synthesis and Characterization



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [grokipedia.com](https://grokipedia.com) [grokipedia.com]

- [2. Molybdenum\(II\) acetate - Wikipedia \[en.wikipedia.org\]](#)
- [3. Rhodium\(II\) acetate - Wikipedia \[en.wikipedia.org\]](#)
- [4. Copper\(II\) acetate - Wikipedia \[en.wikipedia.org\]](#)
- [5. guidechem.com \[guidechem.com\]](#)
- [6. Chromium\(II\) acetate - Wikipedia \[en.wikipedia.org\]](#)
- [7. MOLYBDENUM\(II\) ACETATE DIMER | 14221-06-8 \[chemicalbook.com\]](#)
- [8. Rhodium\(II\)\\_acetate \[chemeurope.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. chem.beloit.edu \[chem.beloit.edu\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. akjournals.com \[akjournals.com\]](#)
- [13. scielo.br \[scielo.br\]](#)
- [14. lookchem.com \[lookchem.com\]](#)
- [15. Rh 110: Rhodium \(II\) acetate | CAS 15956 28 2 | Johnson Matthey \[matthey.com\]](#)
- [16. connectsci.au \[connectsci.au\]](#)
- [17. chemie.uni-muenchen.de \[chemie.uni-muenchen.de\]](#)
- [18. cdnsciencepub.com \[cdnsciencepub.com\]](#)
- To cite this document: BenchChem. [comparative analysis of the "Chinese lantern" structure in different metal acetates]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15691989/docs#comparative-analysis-of-the-chinese-lantern-structure-in-different-metal-acetates\]](https://www.benchchem.com/product/b15691989/docs#comparative-analysis-of-the-chinese-lantern-structure-in-different-metal-acetates)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)